

# Ethyl 2-aminothiazole-4-carboxylate CAS 5398-36-7 properties

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## Compound of Interest

Compound Name: Ethyl 2-aminothiazole-4-carboxylate

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An In-depth Technical Guide to **Ethyl 2-aminothiazole-4-carboxylate** (CAS 5398-36-7)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Ethyl 2-aminothiazole-4-carboxylate**, with CAS number 5398-36-7, is a pivotal heterocyclic compound widely utilized as a versatile intermediate in the synthesis of numerous bioactive molecules.<sup>[1]</sup> Its unique thiazole scaffold is a cornerstone in the development of various pharmaceutical and agrochemical agents.<sup>[1]</sup> This technical guide provides a comprehensive overview of its core properties, synthesis protocols, key applications, and safety information, tailored for professionals in research and development.

## Physicochemical Properties

**Ethyl 2-aminothiazole-4-carboxylate** is typically a white to pale yellow crystalline powder.<sup>[1]</sup> <sup>[2]</sup> Its fundamental properties are summarized below, providing essential data for experimental design and chemical handling.

Property	Value	Reference
CAS Number	5398-36-7	
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> S	[1]
Molecular Weight	172.20 g/mol	[2]
Appearance	White to yellowish tan powder	[1]
Melting Point	177-181 °C	[1]
IUPAC Name	ethyl 2-amino-1,3-thiazole-4-carboxylate	[2]
SMILES String	CCOC(=O)c1csc(N)n1	
InChI Key	XHFUVBWCMLLKOZ-UHFFFAOYSA-N	

## Synthesis and Experimental Protocols

The synthesis of **Ethyl 2-aminothiazole-4-carboxylate** is most commonly achieved via the Hantzsch thiazole synthesis. This involves the condensation reaction between an  $\alpha$ -haloketone (or its equivalent) and a thiourea derivative.

### General Synthesis Protocol

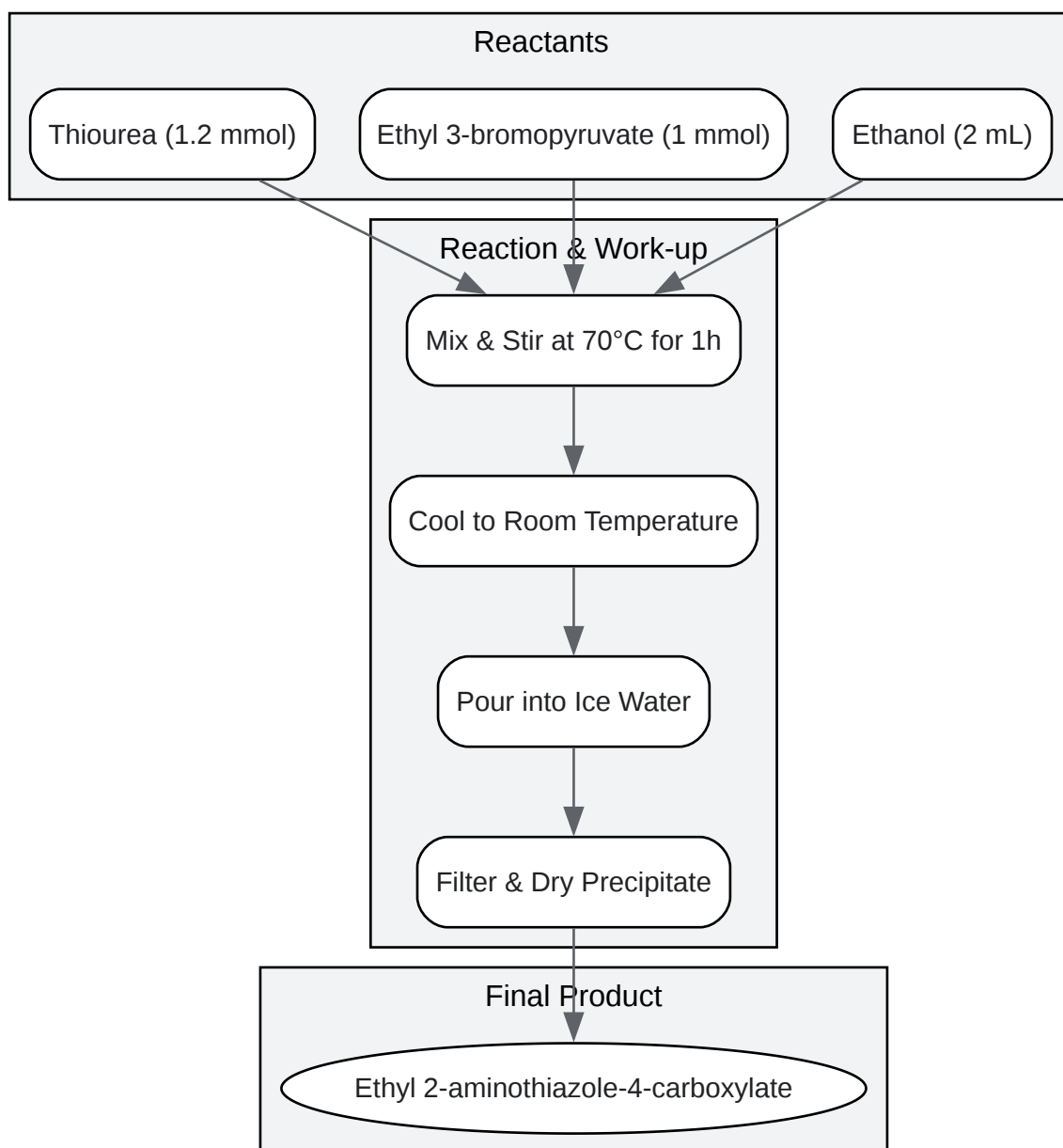
A widely cited method involves the reaction of ethyl 3-bromopyruvate with thiourea in an alcohol solvent.[3]

Experimental Protocol:

- A mixture of thiourea (1.2 mmol) and ethyl 3-bromopyruvate (1 mmol) is prepared in ethanol (2 mL).
- The reaction mixture is stirred at 70°C for approximately 1 hour.[3]
- Reaction completion is monitored using an appropriate technique (e.g., Thin-Layer Chromatography).

- Upon completion, the mixture is cooled to room temperature.
- The cooled mixture is then poured into ice water, causing the product to precipitate.<sup>[3]</sup>
- The resulting solid precipitate is collected by filtration and dried to yield **Ethyl 2-aminothiazole-4-carboxylate**.<sup>[3]</sup>

A visual representation of this synthetic workflow is provided below.



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Figure 1. General workflow for the synthesis of **Ethyl 2-aminothiazole-4-carboxylate**.

## Alternative Synthesis Method

An alternative "one-pot" cyclization method has been developed using ethyl 2-azidoacrylate and potassium thiocyanate with an inorganic salt catalyst like  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ . This method is noted for its mild conditions and high yield.[4]

## Characterization Protocols

The synthesized product is typically characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the molecular structure.[5]
- Infrared (IR) Spectroscopy: Used to identify characteristic functional groups present in the molecule.[2]
- Mass Spectrometry (MS): Confirms the molecular weight and fragmentation pattern of the compound.[2][5]
- Melting Point Analysis: The melting point is a key indicator of purity.[1]
- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the final product.[1]

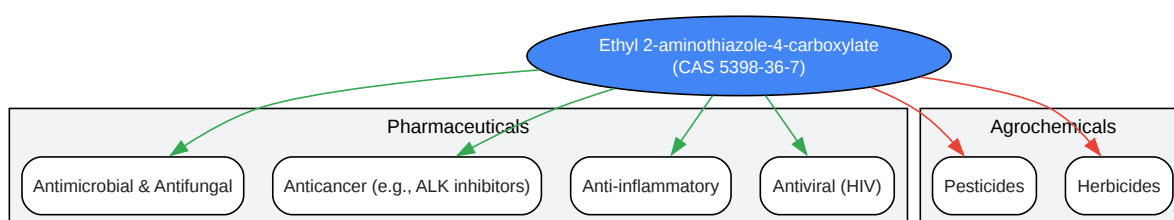
## Applications in Research and Drug Development

**Ethyl 2-aminothiazole-4-carboxylate** is a crucial building block in medicinal and agricultural chemistry due to the prevalence of the 2-aminothiazole moiety in biologically active compounds.[1][6]

- Pharmaceutical Development: It serves as a key intermediate in synthesizing molecules with a wide range of therapeutic activities, including:
  - Antimicrobial and Antifungal Agents: The thiazole ring is a core component of many compounds developed to combat bacterial and fungal infections.[1]

- Anti-inflammatory and Analgesic Agents: Derivatives have shown potential in treating inflammation.[6]
- Anticancer Agents: It is used in the synthesis of anaplastic lymphoma kinase (ALK) inhibitors and stearoyl-CoA desaturase (SCD1) inhibitors for cancer treatment.[7]
- Antiviral (Anti-HIV) and Anthelmintic Agents: The scaffold is valuable in the development of drugs targeting viruses and parasitic worms.[6]
- Agricultural Chemicals: The compound is used in the formulation of modern agrochemicals, including pesticides and herbicides, contributing to crop protection and improved agricultural output.[1]

The diverse applications stemming from this core chemical structure are illustrated in the diagram below.



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Figure 2. Key application areas of **Ethyl 2-aminothiazole-4-carboxylate**.

## Safety and Handling

Proper handling and storage are critical to ensure safety in the laboratory and maintain the integrity of the compound.

## Hazard Identification

According to the Globally Harmonized System (GHS), this compound is associated with the following hazards:

- H302: Harmful if swallowed.[8][9]
- H315: Causes skin irritation.[8][10]
- H319: Causes serious eye irritation.[8][10]
- H335: May cause respiratory irritation.[8][10]

## Recommended Handling and Storage

- Handling: Use in a well-ventilated area.[10] Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, impervious gloves, and protective clothing.[8][10] Avoid formation of dust and aerosols.[10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[10] Recommended storage temperature is between 0-8 °C.[1]
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[10][11] Wear a self-contained breathing apparatus if necessary.[1]

## First-Aid Measures

- In case of inhalation: Move the person to fresh air.[10]
- In case of skin contact: Immediately wash off with plenty of water and soap.
- In case of eye contact: Rinse cautiously with water for at least 15 minutes.[8][10]
- In case of ingestion: Rinse mouth with water. Do not induce vomiting.[8]

In all cases of exposure, seek medical attention if symptoms persist.[8]

## Conclusion

**Ethyl 2-aminothiazole-4-carboxylate** is a high-value chemical intermediate with significant and expanding roles in pharmaceutical and agricultural research. Its straightforward synthesis, coupled with the biological importance of the 2-aminothiazole core, ensures its continued relevance in the development of novel chemical entities. A thorough understanding of its

properties, synthesis, and safety protocols is essential for its effective and safe utilization in a research and development setting.

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